

Z-VRPR-FMK peptide sequence Z-Val-Arg-Pro-DL-Arg-FMK

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Compound of Interest

Compound Name: Z-VRPR-FMK trifluoroacetate salt

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An In-Depth Technical Guide to the Z-VRPR-FMK Peptide: A Selective and Irreversible MALT1 Inhibitor

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of the Z-Val-Arg-Pro-DL-Arg-FMK (Z-VRPR-FMK) peptide, a crucial tool for researchers in immunology, oncology, and drug development. We will delve into its mechanism of action, applications, and detailed experimental protocols, offering insights grounded in established scientific principles.

Introduction: Unveiling Z-VRPR-FMK

Z-VRPR-FMK is a synthetic tetrapeptide that functions as a selective, cell-permeable, and irreversible inhibitor of the mucosa-associated lymphoid tissue lymphoma translocation protein 1 (MALT1).^{[1][2][3][4][5]} MALT1, a paracaspase, is a pivotal component in signaling pathways that lead to the activation of the nuclear factor kappa-light-chain-enhancer of activated B cells (NF- κ B).^{[4][6]} The proteolytic activity of MALT1 is essential for T-cell activation and is implicated in the pathogenesis of certain cancers, particularly activated B-cell like diffuse large B-cell lymphoma (ABC-DLBCL).^{[2][3][6]} The specific peptide sequence (Val-Arg-Pro-Arg) of Z-VRPR-FMK is designed to target the active site of MALT1, while the fluoromethylketone (FMK)

moiety ensures irreversible inhibition.^[4] This makes Z-VRPR-FMK an invaluable molecular probe for elucidating MALT1-dependent signaling and a potential therapeutic lead.

Physicochemical Properties

A clear understanding of the inhibitor's properties is fundamental for its effective use in experimental settings.

Property	Value	Source(s)
Full Name	Z-Val-Arg-Pro-DL-Arg-FMK	[6][7]
Synonyms	MALT1 Inhibitor, Z-VRPR-FMK (TFA)	[1][5][7]
Molecular Formula	C31H49FN10O6	[2]
Molecular Weight	676.78 g/mol	[2]
Appearance	White to off-white solid	[2]
Purity	≥90-95% (typically by HPLC)	[8][9][10]
Solubility	Soluble in water (to 1 mg/ml) and DMSO (to 100 mg/mL)	[2][5][8][9]
Storage	Store lyophilized powder at -20°C or -80°C for long-term stability (up to 2 years). In solvent, store at -80°C for up to 6 months. Avoid repeated freeze-thaw cycles.	[2][3][7][11]

Mechanism of Action: Irreversible Inhibition of MALT1 and Downstream Signaling

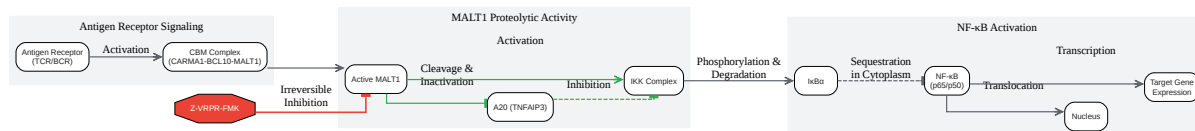
Z-VRPR-FMK's efficacy lies in its specific and irreversible covalent modification of the MALT1 active site. Peptidyl fluoromethyl ketones are a class of inhibitors that target cysteine and serine proteases.^{[12][13][14][15][16]}

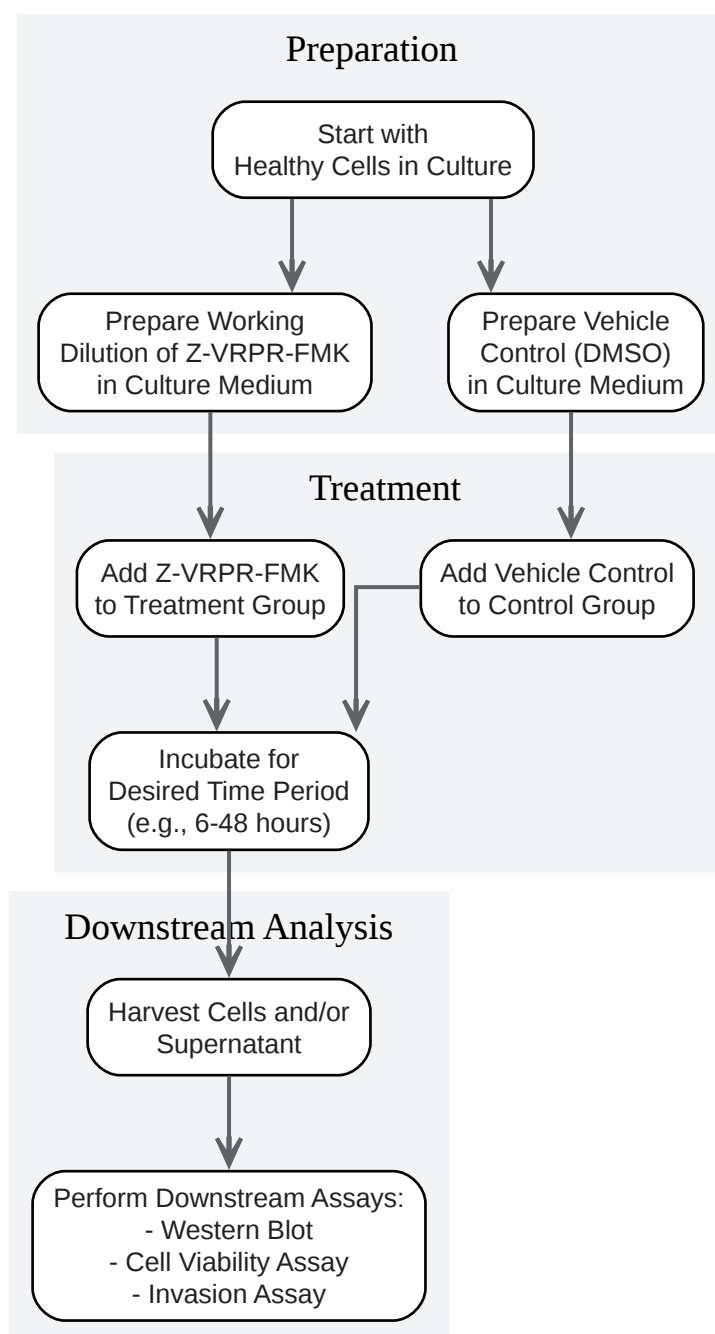
The core mechanism involves:

- **Substrate Mimicry:** The Val-Arg-Pro-Arg peptide sequence mimics the natural substrate recognition motif for MALT1, allowing the inhibitor to specifically bind to the enzyme's active site.^[4]
- **Covalent Bonding:** The highly reactive fluoromethylketone (FMK) "warhead" at the C-terminus of the peptide then forms a stable thioether linkage with the catalytic cysteine residue in the MALT1 active site.^[15]
- **Irreversible Inhibition:** This covalent bond permanently inactivates the MALT1 enzyme, preventing it from cleaving its downstream substrates.^{[1][2][3][4][5]}

The inhibition of MALT1's proteolytic activity has profound effects on the NF-κB signaling pathway. MALT1 is a critical component of the Carma-Bcl10-MALT1 (CBM) signalosome complex. Upon T-cell or B-cell receptor stimulation, MALT1 cleaves and inactivates several negative regulators of NF-κB signaling, including A20 (also known as TNFAIP3) and CYLD.^{[4][6][7]} By preventing this cleavage, Z-VRPR-FMK maintains the inhibitory function of these proteins, ultimately leading to the suppression of NF-κB activation.^{[2][6]} This has been shown to reduce the nuclear translocation of the p65 subunit of NF-κB.^[6]

Signaling Pathway Diagram





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Caption: General workflow for cell treatment with Z-VRPR-FMK.

Protocol:

- Cell Seeding: Plate cells (e.g., ABC-DLBCL cell lines like OCI-Ly10 or HBL-1) at the desired density and allow them to adhere or recover overnight. [6]2. Working Solution Preparation:

On the day of the experiment, thaw an aliquot of the Z-VRPR-FMK stock solution. Prepare a working dilution in pre-warmed, complete cell culture medium. A final concentration of 10-50 μM is often effective. [2][6] * Causality: A two-step dilution is recommended to avoid DMSO shock to the cells. First, create an intermediate dilution in a small volume of medium, then add this to the final culture volume.

- **Vehicle Control:** Prepare a vehicle control with the same final concentration of DMSO as the inhibitor-treated samples. The final DMSO concentration should ideally be kept below 0.5% (v/v). [17][18]4. **Treatment:** Remove the old medium from the cells and replace it with the medium containing Z-VRPR-FMK or the vehicle control.
- **Incubation:** Incubate the cells for the desired duration (e.g., 6, 12, 24, or 48 hours), depending on the specific endpoint being measured. [6]6. **Harvesting:** After incubation, harvest the cells and/or supernatant for downstream analysis.

Assessing Downstream Effects: Western Blotting for NF- κ B Pathway Components

Western blotting is the gold-standard method to verify the inhibition of the MALT1-NF- κ B axis. [19][20][21] Protocol:

- **Protein Extraction:** Following treatment with Z-VRPR-FMK, wash cells with ice-cold PBS and lyse them in RIPA buffer supplemented with protease and phosphatase inhibitors to obtain whole-cell lysates. For nuclear translocation studies, perform nuclear/cytoplasmic fractionation.
- **Protein Quantification:** Determine the protein concentration of each lysate using a BCA or Bradford assay to ensure equal loading.
- **SDS-PAGE:** Denature protein samples and separate them by sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE).
- **Protein Transfer:** Transfer the separated proteins from the gel to a polyvinylidene difluoride (PVDF) or nitrocellulose membrane.
- **Blocking:** Block the membrane with 5% non-fat milk or bovine serum albumin (BSA) in Tris-buffered saline with Tween 20 (TBST) for 1 hour at room temperature to prevent non-specific

antibody binding.

- Primary Antibody Incubation: Incubate the membrane overnight at 4°C with primary antibodies against proteins of interest. Key targets include:
 - p-p65/Total p65: To assess NF-κB activation.
 - A20: To check for stabilization (reduced cleavage).
 - MALT1: To confirm protein presence.
 - GAPDH or β-actin: As a loading control.
- Secondary Antibody Incubation: Wash the membrane with TBST and incubate with an appropriate horseradish peroxidase (HRP)-conjugated secondary antibody for 1 hour at room temperature.
- Detection: After further washes, apply an enhanced chemiluminescence (ECL) substrate and visualize the protein bands using a chemiluminescence imaging system.

Data Interpretation and Troubleshooting

- Expected Results: Treatment with Z-VRPR-FMK should lead to a dose- and time-dependent decrease in the phosphorylation of NF-κB p65, an accumulation of full-length A20, and a reduction in cell viability and invasion in susceptible cell lines. [6]* Troubleshooting:
 - No Inhibitory Effect: Verify the inhibitor's activity by using a fresh aliquot. Ensure the correct concentration was used and that the cell line is known to have active MALT1 signaling.
 - High Background in Western Blots: Optimize blocking conditions and antibody concentrations. Ensure adequate washing steps.
 - Cell Toxicity in Vehicle Control: Ensure the final DMSO concentration is non-toxic for your specific cell line (typically <0.5%).

Synthesis and Quality Control Overview

Peptidyl fluoromethyl ketones are typically synthesized using a combination of solution-phase and solid-phase peptide synthesis (SPPS) techniques. [12][22]The synthesis involves the creation of the peptide backbone followed by the addition of the fluoromethylketone moiety. [12][13][22]Quality control is paramount, with High-Performance Liquid Chromatography (HPLC) used to determine purity and Mass Spectrometry to confirm the correct molecular weight.

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